

# Physical and chemical properties of methyl isonipecotate

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of Methyl Isonipecotate

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Methyl isonipecotate, also known as methyl 4-piperidinecarboxylate, is a versatile heterocyclic building block of significant interest in the pharmaceutical and chemical industries. [1][2] As an ester derivative of isonipecotic acid, its structural motif is a key component in the synthesis of a wide array of biologically active compounds, including neurochemicals, antibacterials, and enzyme inhibitors.[1][3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of methyl isonipecotate, detailed experimental protocols for its synthesis, and its applications in drug discovery and development. All quantitative data is presented in structured tables for clarity and ease of comparison.

## **Chemical Identity**

**Methyl isonipecotate** is a piperidine derivative with a methyl ester group at the 4-position.



Identifier	Value
IUPAC Name	methyl piperidine-4-carboxylate[5]
Synonyms	Methyl 4-piperidinecarboxylate, Isonipecotic acid methyl ester[1][3][6]
CAS Number	2971-79-1[5][7]
Molecular Formula	C7H13NO2[3][7]
Molecular Weight	143.18 g/mol [5][7]
SMILES	COC(=O)C1CCNCC1[5][7]
InChl Key	RZVWBASHHLFBJF-UHFFFAOYSA-N[5][7]

# **Physical Properties**

**Methyl isonipecotate** is typically a colorless to pale yellow liquid at room temperature with a faint, amine-like or fruity odor.[3][8][9] It is a viscous compound with moderate volatility under ambient conditions.[8][9]

Table 1: Physical Properties of Methyl Isonipecotate



Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][8][9]
Boiling Point	85-90 °C	[1][3][7]
93 °C / 10 mmHg	[6]	
193.8 °C at 760 mmHg	[2]	_
Melting Point	116 °C (for hydrochloride salt)	
Density	1.06 g/mL at 25 °C	[1][3][7]
Refractive Index (n20/D)	1.465	[3][7]
Vapor Pressure	0.457 mmHg at 25 °C	[3][10]
Flash Point	192 °F (89 °C)	[3][6]
рКа	9.78 ± 0.10 (Predicted)	[3][8][9]
Water Solubility	Slightly soluble	[1][3][8][9]
Solubility in Organic Solvents	Soluble in chloroform, ethanol, acetone, and ether	[3][8][9]

# **Chemical Properties Reactivity and Stability**

**Methyl isonipecotate** is considered a stable compound under normal conditions.[11] However, it is sensitive to air and should be stored under an inert atmosphere.[6] It is incompatible with strong oxidizing agents.[11] The secondary amine in the piperidine ring allows it to undergo various reactions, such as N-alkylation, N-arylation, and acylation, making it a versatile intermediate for creating a diverse range of derivatives.

### **Storage**

For optimal stability, **methyl isonipecotate** should be kept in a dark place, under an inert atmosphere, and stored in a freezer at temperatures under -20°C.[1][3][4][8]



## **Spectral Data**

Spectroscopic data is crucial for the identification and characterization of **methyl isonipecotate**.

Table 2: Spectral Data for **Methyl Isonipecotate** 

Technique	Data Highlights
<sup>1</sup> H NMR	Spectra are available and can be used for structural confirmation.[12][13]
<sup>13</sup> C NMR	Spectral data has been recorded and is available in various databases.[5]
IR Spectroscopy	FTIR and ATR-IR spectra are available, showing characteristic peaks for the functional groups present.[5]
Mass Spectrometry	GC-MS data is available, with a top peak at m/z 57.[5]
Raman Spectroscopy	FT-Raman spectra have been documented.[5]

# **Experimental Protocols Synthesis of Methyl Isonipecotate**

Several methods for the synthesis of **methyl isonipecotate** have been reported. One common laboratory-scale procedure involves the esterification of isonipecotic acid. A more scalable approach involves the reduction of methyl isonicotinate.

Method 1: Esterification of Isonipecotic Acid This method involves the reaction of isonipecotic acid with methanol in the presence of an acid catalyst, such as sulfuric acid or thionyl chloride, typically at elevated temperatures with reflux.[8][14]

Method 2: Reduction of Methyl Isonicotinate **Methyl isonipecotate** can be synthesized by the reduction of methyl isonicotinate.[4] This hydrogenation reaction can be carried out using a

### Foundational & Exploratory



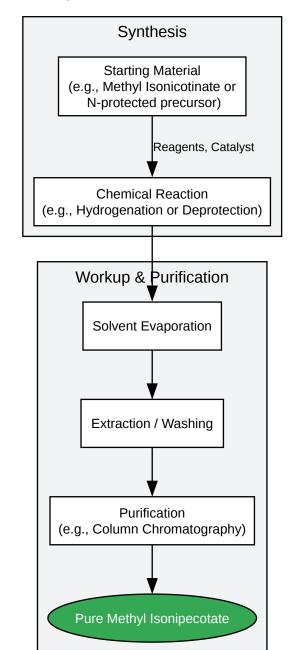


catalyst like ruthenium at 100-150°C in methanol.[3][4] Another reported method uses Raney nickel as the catalyst, though this requires high temperature and pressure.[14]

General Purification Protocol (Post-Synthesis) A general workup and purification procedure following synthesis from a protected precursor is described below.[15]

- Solvent Removal: After the reaction is complete, the solvent is evaporated under reduced pressure.
- · Workup Method A (for free amine):
  - The solid residue is washed twice with petroleum ether to remove by-products.
  - The residue is then dissolved in methanol and filtered through a celite pad.
  - Removal of the solvent under reduced pressure yields the free amine.[1][8][15]
- Workup Method B (for acylated amine):
  - Water and acetic acid are removed from the reaction mixture in vacuo.
  - The residue is dissolved in dry dichloromethane, followed by the addition of triethylamine and an acylating agent (e.g., acetic anhydride or benzoyl chloride).
  - After the reaction, the solvent is evaporated, and the residue is extracted with ethyl acetate.
  - The combined organic layers are washed with water and brine, then dried over sodium sulfate.
  - The solvent is removed, and the product is purified by silica gel column chromatography.
    [1][8][15]





#### General Synthesis and Purification Workflow

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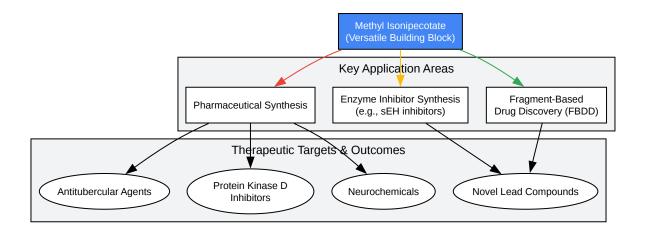
Caption: A generalized workflow for the synthesis and purification of **methyl isonipecotate**.

## **Applications in Research and Drug Development**

**Methyl isonipecotate** is a valuable building block in medicinal chemistry and drug discovery. [2] Its piperidine core is a common scaffold in many pharmaceuticals.



- Intermediate in Pharmaceutical Synthesis: It serves as a key reactant in the synthesis of a variety of biologically active molecules, including antitubercular agents, protein kinase D inhibitors, and other neurochemicals.[1][3][4]
- Enzyme Inhibition Research: It is used to synthesize potent inhibitors of enzymes like soluble epoxide hydrolase (sEH), which are targets for treating diseases associated with sEH dysregulation.[1][3][4]
- Fragment-Based Drug Discovery (FBDD): The three-dimensional structure of the piperidine ring makes **methyl isonipecotate** and its derivatives useful fragments for screening against biological targets, helping to generate lead compounds in drug development programs.[3]
- Catalyst Development: It has been used as a reactant for creating scalable catalysts for asymmetric hydrogenation reactions.[1][3]



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Caption: Applications of **methyl isonipecotate** in drug discovery and development.

## **Safety Information**

**Methyl isonipecotate** is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][5] In some cases, it may cause severe skin burns and eye damage.[5] Standard safety precautions, including the use of personal



protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.[11]

## Conclusion

**Methyl isonipecotate** is a fundamentally important chemical intermediate with well-defined physical and chemical properties. Its utility in the synthesis of complex molecules solidifies its role as a critical tool for researchers in medicinal chemistry and drug development. This guide provides the essential technical information required for its effective and safe use in a laboratory and research setting.

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